

"2-(2-Chlorophenoxy)-N-ethylethanamine"

physical and chemical characteristics

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Technical Monograph: 2-(2-Chlorophenoxy)-N-ethylethanamine

Physicochemical Profiling, Synthetic Pathways, and Pharmacophore Analysis

Executive Summary & Chemical Identity

2-(2-Chlorophenoxy)-N-ethylethanamine is a bifunctional organic building block characterized by an ortho-chlorinated phenoxy ether moiety linked to a secondary ethylamine. [1] It serves as a critical scaffold in medicinal chemistry, particularly in the optimization of lipophilicity and metabolic stability for central nervous system (CNS) active drugs.

Unlike its primary amine counterparts, the N-ethyl substitution confers increased steric bulk and lipophilicity (LogP), modulating the compound's blood-brain barrier (BBB) permeability and receptor binding affinity.

Table 1: Physicochemical Characterization

Property	Value / Descriptor	Note
IUPAC Name	N-Ethyl-2-(2-chlorophenoxy)ethan-1-amine	Systematic nomenclature
CAS Registry	915921-75-4	Unique identifier
Molecular Formula	C ₁₀ H ₁₄ ClNO	Structure string
Molecular Weight	199.68 g/mol	
SMILES	CCNCCOC1=CC=CC=C1Cl	
Physical State	Viscous pale yellow oil (Free Base)	Hygroscopic
Boiling Point	~285°C (Predicted at 760 mmHg)	High BP due to polarity
pKa (Base)	9.6 ± 0.4 (Predicted)	Typical for secondary amines
LogP	2.85 ± 0.3	Moderate lipophilicity
Solubility	Soluble in DCM, DMSO, Methanol; Low in Water (Free Base)	Forms water-soluble HCl salts

Synthetic Methodologies & Reaction Logic

The synthesis of **2-(2-Chlorophenoxy)-N-ethylethanamine** requires precise control to avoid polymerization or over-alkylation. Two primary routes are validated for laboratory and scale-up contexts.

Route A: The Sequential Williamson-Amination Protocol (Recommended)

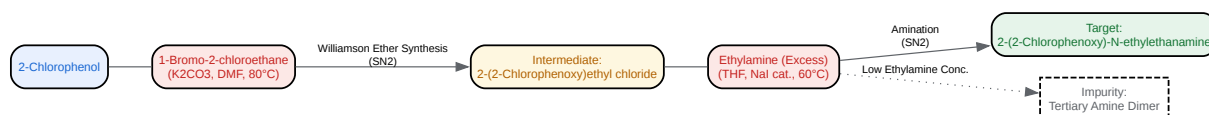
This pathway is preferred for its high regioselectivity and ease of purification. It avoids the formation of quaternary ammonium byproducts common in direct alkylation.

- Etherification: 2-Chlorophenol is deprotonated (using K_2CO_3 in DMF) and reacted with 1-bromo-2-chloroethane. The use of a mixed dihalide exploits the higher reactivity of bromine to selectively form 2-(2-chlorophenoxy)ethyl chloride.
- Finkelstein Activation (Optional): In situ conversion of the alkyl chloride to an iodide using NaI can accelerate the subsequent amine substitution.
- Nucleophilic Substitution: The alkyl halide is treated with excess ethylamine.
 - Critical Control Point: A large excess (5–10 equivalents) of ethylamine is mandatory to suppress the formation of the tertiary amine dimer (bis-alkylation).

Route B: Reductive Amination

Alternatively, the ether intermediate 2-(2-chlorophenoxy)acetaldehyde can be condensed with ethylamine followed by reduction with $NaBH(OAc)_3$. This method is milder but requires the unstable aldehyde precursor.

Visualization: Synthetic Workflow



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Figure 1: Step-wise synthetic pathway emphasizing the critical control of ethylamine stoichiometry to prevent dimerization.

Structural Analysis & Reactivity Profile

The Ortho-Chloro Effect

The chlorine atom at the ortho position of the phenoxy ring exerts two distinct effects:

- **Steric Hindrance:** It restricts rotation around the ether bond, potentially locking the molecule into a specific conformation favored by certain GPCR binding pockets (e.g., 5-HT receptors).
- **Metabolic Blocking:** The halogen blocks hydroxylation at the 2-position, a common Phase I metabolic route, thereby extending the half-life of drugs containing this moiety.

Amine Nucleophilicity

As a secondary amine, the nitrogen center is highly nucleophilic.

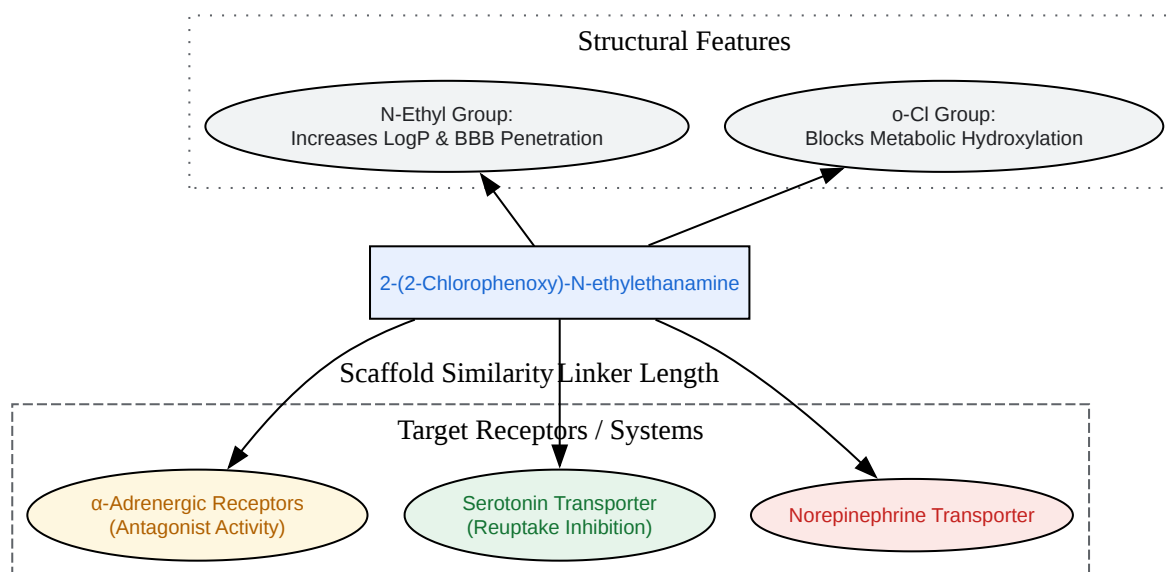
- **Reactivity:** It readily reacts with acid chlorides, isocyanates, and sulfonyl chlorides to form amides, ureas, and sulfonamides, respectively.
- **Salt Formation:** It forms stable, crystalline salts with mineral acids (HCl, H₂SO₄) and organic acids (oxalate, fumarate), which is the preferred form for storage to prevent oxidation.

Pharmacophore & Applications[2]

This molecule is a "privileged structure" in medicinal chemistry, serving as a scaffold for:

- **Adrenergic Antagonists:** The phenoxyethylamine core mimics the side chain of neurotransmitters like norepinephrine. The N-ethyl group increases selectivity for α -adrenergic receptors over β -receptors compared to bulky N-isopropyl analogs.
- **Serotonin Reuptake Inhibitors (SSRIs):** Structural analogs are investigated for their ability to inhibit the serotonin transporter (SERT). The ortho-chloro substituent is a classic bioisostere used to tune potency (compare with Fluoxetine or Atomoxetine derivatives).

Visualization: Pharmacophore Mapping



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Figure 2: Pharmacophore mapping illustrating the relationship between structural features and potential biological targets.

Handling & Safety Protocols

Warning: This compound is a secondary amine and an alkyl ether derivative. It should be treated as Corrosive and an Irritant.

Standard Operating Procedure (SOP) for Handling

- Personal Protective Equipment (PPE):
 - Nitrile gloves (0.11 mm minimum thickness) are required.
 - Chemical splash goggles and a face shield if working with volumes >50 mL.
 - Work must be performed in a certified chemical fume hood.

- Storage Stability:
 - Free Base: Store under inert gas (Argon/Nitrogen) at 2–8°C. Sensitive to CO₂ absorption (carbamate formation).
 - HCl Salt: Stable at room temperature in a desiccator.
- Spill Management:
 - Neutralize spills with weak acid (citric acid solution) before absorbing with vermiculite. Do not use bleach (possibility of chloramine formation).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20648, Ethanamine, 2-chloro-N-ethyl-. Retrieved from [\[Link\]](#)

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